

Application Notes and Protocols for 1-Dehydroxy-23-deoxojessic Acid

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Compound of Interest		
Compound Name:	1-Dehydroxy-23-deoxojessic acid	
Cat. No.:	B15594838	Get Quote

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Introduction

1-Dehydroxy-23-deoxojessic acid is a cycloartane-type triterpene isolated from Combretum quadrangulare.[1][2] While its potential as a plant growth regulator is a subject of interest, current scientific literature primarily focuses on its cytotoxic properties against cancer cell lines. This document provides a summary of the available data on **1-Dehydroxy-23-deoxojessic acid** and outlines a general protocol for screening novel compounds, such as this one, for plant growth regulatory activity.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **1-Dehydroxy-23-deoxojessic** acid is presented in Table 1.

Table 1: Chemical and Physical Properties of 1-Dehydroxy-23-deoxojessic Acid



Property	Value	Reference	
Molecular Formula	С31Н50О3	[3]	
Molecular Weight	470.73 g/mol	[3]	
CAS Number	149252-87-9	[3]	
Class	Cycloartane-type triterpene [2]		
Source	Combretum quadrangulare	[1]	

Biological Activity

The primary biological activity reported for **1-Dehydroxy-23-deoxojessic acid** is cytotoxicity. A study by Banskota et al. (1998) investigated its effect on murine colon 26-L5 carcinoma cells.

Table 2: Cytotoxicity Data for 1-Dehydroxy-23-deoxojessic Acid

Cell Line	Activity	EC ₅₀	Reference
Murine colon 26-L5 carcinoma	Cytotoxic	62.38 µM	[2]

Note: There is currently a lack of published data regarding the specific effects of **1-Dehydroxy-23-deoxojessic acid** as a plant growth regulator. The general biological roles of cycloartane-type triterpenes in plants are often associated with defense mechanisms as secondary metabolites.

Experimental Protocols

Due to the absence of specific studies on the plant growth regulatory effects of **1-Dehydroxy-23-deoxojessic acid**, a detailed, validated protocol for its application in this context cannot be provided. However, a generalized experimental workflow for screening a novel compound for such activity is outlined below. This protocol can be adapted by researchers to test **1-Dehydroxy-23-deoxojessic acid**.



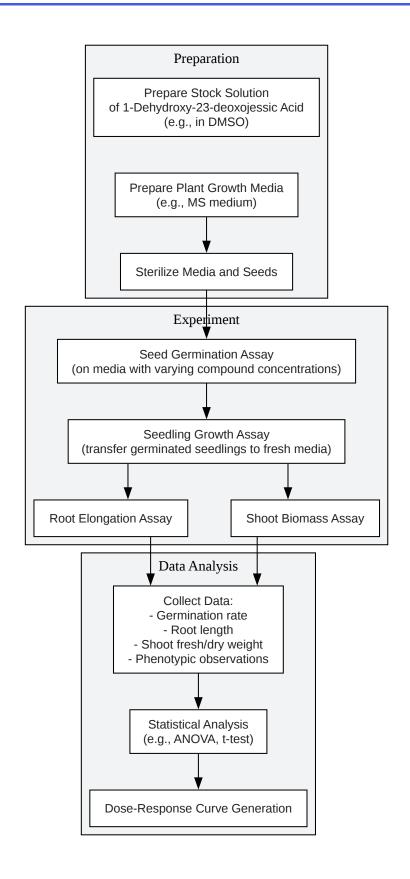


General Protocol for Screening Novel Plant Growth Regulators

This protocol describes a typical workflow for assessing the impact of a test compound on plant growth and development.

Workflow Diagram:





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Caption: General workflow for screening a novel compound for plant growth regulator activity.



Materials:

- 1-Dehydroxy-23-deoxojessic acid
- Dimethyl sulfoxide (DMSO) or other suitable solvent
- Murashige and Skoog (MS) medium or other appropriate plant growth medium
- Agar
- Sucrose
- Seeds of a model plant (e.g., Arabidopsis thaliana)
- Sterile petri dishes, flasks, and culture vessels
- · Growth chamber with controlled light and temperature

Procedure:

- Stock Solution Preparation: Prepare a stock solution of 1-Dehydroxy-23-deoxojessic acid
 in a suitable solvent (e.g., DMSO) at a high concentration (e.g., 10 mM).
- Working Solution Preparation: Prepare a series of working solutions by diluting the stock solution in the plant growth medium to achieve the desired final concentrations for testing (e.g., 0.1, 1, 10, 50, 100 μM). Include a solvent control (medium with DMSO at the same concentration used in the highest compound dilution).
- Seed Sterilization: Surface sterilize the plant seeds to prevent microbial contamination.
- Seed Germination Assay:
 - Dispense the prepared media with different concentrations of the test compound into sterile petri dishes.
 - Place a defined number of sterilized seeds on the surface of the solidified medium in each plate.



- Seal the plates and place them in a growth chamber under controlled conditions.
- Monitor and record the germination rate daily for a defined period (e.g., 7 days).
- Seedling Growth Assays:
 - For root and shoot assays, seeds can be germinated on control medium first and then transferred to plates containing the test compound.
 - Alternatively, allow seeds from the germination assay to continue growing.
 - After a set period (e.g., 14 days), carefully remove the seedlings.
 - Measure primary root length.
 - Measure the fresh weight of the shoots, and then dry them in an oven to determine the dry weight.
- Data Analysis:
 - Calculate the mean and standard deviation for each parameter at each concentration.
 - Perform statistical analysis (e.g., ANOVA) to determine if there are significant differences between the treatments and the control.
 - If significant effects are observed, generate dose-response curves to determine the effective concentration (EC₅₀) or inhibitory concentration (IC₅₀).

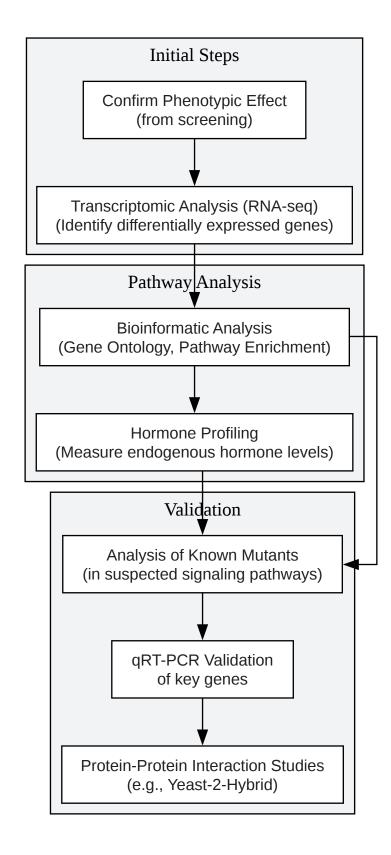
Signaling Pathways

There is no information available in the current scientific literature regarding the signaling pathways of **1-Dehydroxy-23-deoxojessic acid** in plants. Research in this area would be required to elucidate its mechanism of action if it is found to have plant growth regulatory properties.

Hypothetical Signaling Pathway Investigation Workflow:



For researchers interested in investigating the signaling pathways of a novel plant growth regulator, a general workflow is proposed.





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Caption: A general workflow for investigating the signaling pathway of a novel plant growth regulator.

Conclusion

1-Dehydroxy-23-deoxojessic acid is a natural product with documented cytotoxic activity. Its role as a plant growth regulator remains unexplored. The protocols and workflows provided here offer a starting point for researchers to investigate the potential effects of this and other novel compounds on plant growth and development. Further research is necessary to determine if **1-Dehydroxy-23-deoxojessic acid** has any practical applications in agriculture or plant biotechnology.

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